

Application Note: Enhancing ADC Solubility & Pharmacokinetics with Fmoc-L-Lys(Me3)-OH*Cl

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Compound of Interest

Compound Name: Fmoc-L-Lys(Me3)-OH*Cl

Cat. No.: B8195005

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Executive Summary & Rationale

The Challenge: The next generation of Antibody-Drug Conjugates (ADCs) increasingly utilizes highly potent, hydrophobic payloads (e.g., PBD dimers, tubulysins, camptothecins). A critical failure mode for these ADCs is hydrophobicity-driven aggregation, which leads to rapid hepatic clearance, immunogenicity, and poor pharmacokinetic (PK) profiles.

The Solution: **Fmoc-L-Lys(Me3)-OH*Cl** (N-alpha-(9-Fluorenylmethyloxycarbonyl)-N-epsilon,N-epsilon,N-epsilon-trimethyl-L-lysine chloride) serves as a "Hydrophilic Shielding Module."

Unlike PEGylation, which adds significant polydispersity and steric bulk, the trimethyllysine moiety introduces a permanent, pH-independent positive charge (quaternary ammonium) directly into the linker backbone.

Key Advantages:

- **Electrostatic Repulsion:** The permanent cationic charge () actively repels adjacent ADC molecules, preventing aggregation.

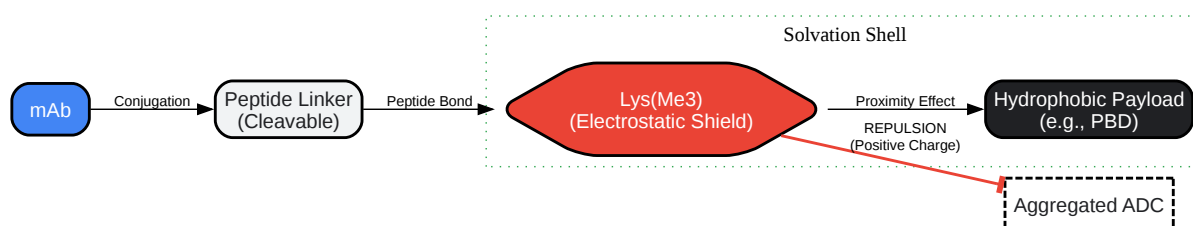
- PK Modulation: Masks the hydrophobicity of the payload, reducing non-specific uptake by hydrophobicity-recognizing receptors in the liver.
- Structural Precision: Monodisperse and chemically defined, unlike polymeric solubilizers.

Mechanistic Insight: The "Electrostatic Shield"

The trimethyllysine residue functions not merely as a spacer but as a biophysical modulator. By placing this residue adjacent to the hydrophobic payload, the local solvation shell is dramatically altered.

Diagram 1: Mechanism of Hydrophobicity Masking

This diagram illustrates how the incorporation of Lys(Me3) disrupts the hydrophobic patch of a cytotoxic payload.



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Figure 1: The Lys(Me3) moiety introduces a permanent positive charge that disrupts hydrophobic interactions between payload molecules, preventing aggregation.

Material Specifications & Handling

Reagent: Fmoc-L-Lys(Me3)-OH chloride salt CAS: 201004-29-7 (generic for Lys(Me3) derivatives, specific salt forms vary) Molecular Weight: ~446.9 g/mol (varies by counterion stoichiometry)

Property	Specification	Handling Note
Appearance	White to off-white powder	Hygroscopic. Store in desiccator at -20°C.
Solubility	Soluble in DMF, DMSO, Water	Critical: The chloride salt may decrease solubility in pure DCM. Use DMF/NMP for coupling. ^[1]
Stability	Stable to TFA (Acid)	The group is stable during standard resin cleavage (95% TFA).
Fmoc Removal	Standard (20% Piperidine)	No special deprotection required for the side chain (it is permanent).

Protocol: Solid Phase Synthesis of Lys(Me3)-Linkers

This protocol describes the incorporation of **Fmoc-L-Lys(Me3)-OH*Cl** into a standard Val-Cit-PAB or similar peptide linker using Fmoc-SPPS.

Phase A: Preparation

- Resin Selection: Use 2-Chlorotrityl Chloride (2-CTC) resin for C-terminal acid linkers or Rink Amide for amide termini.
- Solvent Prep: Ensure DMF is amine-free (freshly opened or stored over sieves) to prevent premature Fmoc removal.

Phase B: Coupling Fmoc-L-Lys(Me3)-OH*Cl

Note: The quaternary ammonium group introduces steric bulk and ionic repulsion. Standard DIC/HOBt coupling may be sluggish.

Step-by-Step Procedure:

- Swelling: Swell resin (0.1 mmol scale) in DMF for 30 mins.
- Activation (Pre-activation is crucial):
 - Weigh 4.0 equivalents of **Fmoc-L-Lys(Me3)-OH*Cl**.
 - Dissolve in minimum DMF.[\[1\]](#)
 - Add 3.9 equivalents of HATU (O-(7-Azabenzotriazol-1-yl)-N,N,N',N'-tetramethyluronium hexafluorophosphate).
 - Add 8.0 equivalents of DIEA (Diisopropylethylamine).
 - Why HATU? The chloride salt and steric bulk require a more potent coupling agent than DIC.
 - Why Excess Base? To neutralize the chloride salt and activate the carboxylate.
- Reaction:
 - Add activated solution to resin immediately.
 - Shake/agitate at Room Temperature for 2 hours.
 - Kaiser Test: Perform a Kaiser test. If blue (incomplete), perform a double coupling (repeat step 2-3 with half equivalents).
- Washing: Wash resin 3x with DMF, 3x with DCM, 3x with DMF.

Phase C: Fmoc Deprotection

- Add 20% Piperidine in DMF to the resin.[\[2\]](#)
- Agitate for 5 minutes, drain.
- Add fresh 20% Piperidine in DMF.
- Agitate for 15 minutes, drain.

- Wash thoroughly (5x DMF) to remove piperidine adducts.

Phase D: Cleavage & Purification

- Cleavage Cocktail: 95% TFA / 2.5% TIS / 2.5%

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- Note: The

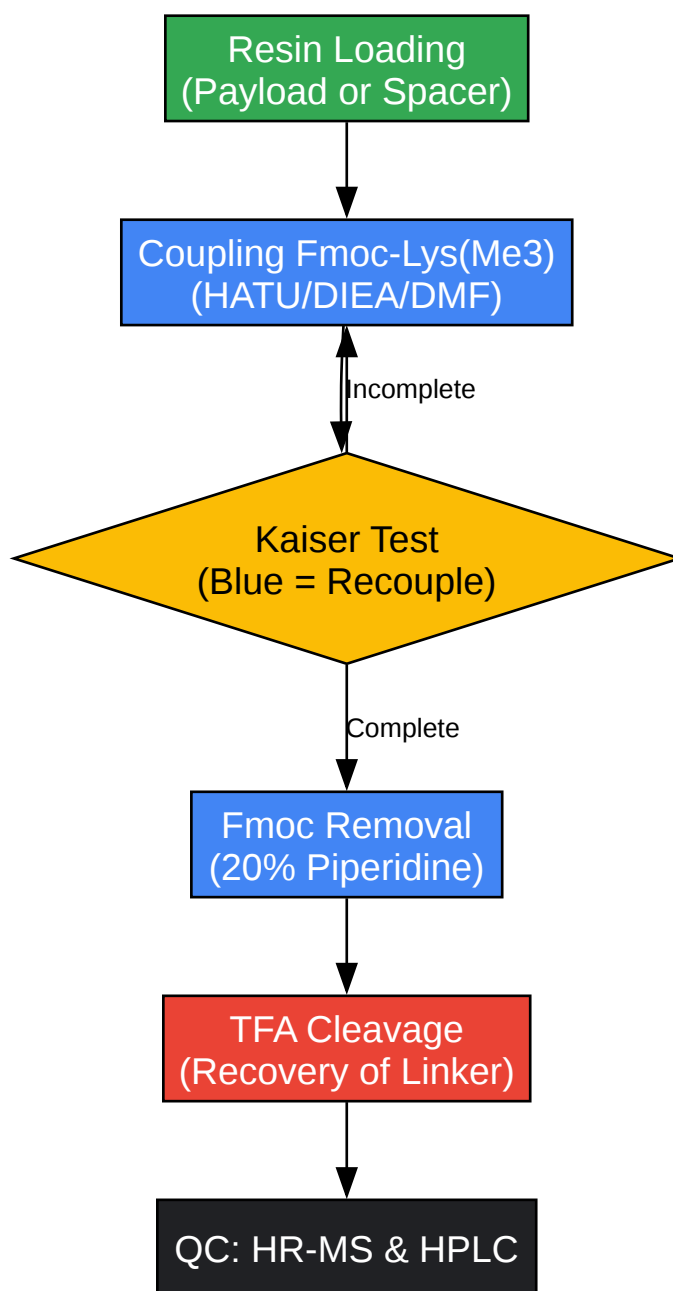
group is stable. No scavengers are needed specifically for it, but TIS protects other sensitive residues (e.g., Citrulline).

- Precipitation: Drop filtrate into cold diethyl ether. Centrifuge to pellet the linker-payload intermediate.
- Purification: HPLC (C18 column).
 - Mobile Phase: Water (0.1% TFA) / Acetonitrile (0.1% TFA).
 - Note: The Lys(Me3) product will elute earlier (more hydrophilic) than the non-methylated analog.

Protocol: Analytical Characterization (QC)

Verifying the incorporation of the trimethylated residue is critical, as it is isobaric with certain acetylated impurities if low-res MS is used.

Workflow Diagram: Synthesis & QC



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Figure 2: SPPS workflow emphasizing the critical Kaiser test checkpoint due to the steric hindrance of the trimethyl group.

QC Parameters Table

Method	Purpose	Expected Result
HR-MS (ESI+)	Identity Confirmation	Mass shift of +42.05 Da relative to standard Lysine (Me3 vs H). Look for characteristic or .
RP-HPLC	Purity & Hydrophilicity	Retention time (Rt) should be lower (shift left) compared to uncharged linker variants.
Solubility Test	Functional Verification	Dissolve 1 mg in pH 7.4 PBS. Solution should remain clear (no turbidity) at concentrations >5 mg/mL.

Troubleshooting & Optimization

Issue 1: Low Coupling Efficiency

- Cause: Steric hindrance of the trimethylammonium group or salt interference.
- Fix: Switch to COMU or PyBOP as coupling reagents. Increase temperature to 40°C (microwave-assisted SPPS is highly recommended: 50°C for 10 mins).

Issue 2: Poor Solubility in DMF

- Cause: The chloride salt is highly polar.
- Fix: Dissolve the amino acid in a small volume of DMSO before adding to the DMF reaction mixture. Ensure DIEA is added after dissolution to prevent immediate precipitation.

Issue 3: Aggregation during Conjugation to Antibody

- Cause: Payload hydrophobicity overpowering the single Lys(Me3) charge.

- Fix: Design the linker with tandem Lys(Me3) residues or combine with a PEG4 spacer (PEG4-Lys(Me3)-Payload) to leverage both steric and electrostatic stabilization.

References

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- SPPS of Methylated Lysines: Bartlett, J. (2023). "Fmoc Solid Phase Peptide Synthesis: Mechanism and Protocol." *Creative Peptides*. Context: General protocols for difficult Fmoc couplings and resin handling.
- ADC Linker Design Principles: Tsuchikama, K., & An, Z. (2018). "Antibody-drug conjugates: recent advances in conjugation and linker chemistries." *Protein & Cell*. Context: Review of hydrophilic linkers and the necessity of masking payload hydrophobicity.
- Handling of Methylated Lysine Reagents: Bachem Technical Note. "Synthesis of Peptides Containing Methylated Lysine." Bachem. (General Industry Standard Protocol) Context: Specific handling of chloride salts in SPPS.

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Sources

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- 2. chem.uci.edu [chem.uci.edu]
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